

Technical Support Center: 8-Amino-7-oxononanoic acid hydrochloride

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Compound of Interest

Compound Name: 8-Amino-7-oxononanoic acid
hydrochloride

Cat. No.: B15552969

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Welcome to the technical support center for **8-Amino-7-oxononanoic acid hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and degradation of this compound, along with troubleshooting common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for 8-Amino-7-oxononanoic acid hydrochloride?

A1: For long-term storage, it is recommended to keep **8-Amino-7-oxononanoic acid hydrochloride** in its solid form in a tightly sealed container at -20°C, protected from moisture. [1] For short-term use, storage at 2-8°C is acceptable. [1] To prevent the absorption of moisture, it is advisable to store the solid compound in a desiccator. [1]

Q2: How stable is 8-Amino-7-oxononanoic acid hydrochloride in aqueous solutions?

A2: Aqueous solutions of compounds with similar structures, such as other α -keto acids, are significantly less stable than the solid form. [1] It is highly recommended to prepare aqueous solutions fresh and use them within 24 hours to minimize degradation. [1] For longer-term storage in solution, using organic solvents and storing at -20°C or -80°C is preferable. [1]

Q3: What are the potential degradation pathways for **8-Amino-7-oxononanoic acid hydrochloride**?

A3: As an α -keto acid, 8-Amino-7-oxononanoic acid may be susceptible to degradation pathways common to this class of compounds. These can include decarboxylation (loss of the carboxyl group as CO₂) and oxidative decarboxylation.^[2] The presence of the amino group as a hydrochloride salt generally enhances stability compared to the free base form.^[3]

Q4: What factors can influence the stability of **8-Amino-7-oxononanoic acid hydrochloride** in my experiments?

A4: Several factors can affect the stability of **8-Amino-7-oxononanoic acid hydrochloride**, including:

- pH: Extreme pH values (both acidic and basic) can accelerate hydrolysis and other degradation reactions.
- Temperature: Elevated temperatures can increase the rate of degradation.
- Light: Exposure to UV or fluorescent light may induce photodegradation.
- Oxygen: The presence of oxygen can promote oxidative degradation.
- Presence of other reactive species: Strong oxidizing or reducing agents are incompatible and can lead to degradation.

Q5: Why is this compound supplied as a hydrochloride salt?

A5: Supplying amino acids and their derivatives as hydrochloride salts is a common practice to enhance their stability and improve their water solubility.^[3] The salt form helps to protect the molecule from certain degradation pathways, such as hydrolysis of the ester moiety in amino acid esters, and ensures a longer shelf-life.^[3]

Troubleshooting Guides

This section addresses common issues that may arise during the handling and use of **8-Amino-7-oxononanoic acid hydrochloride** in experimental settings.

Issue 1: Inconsistent or Unexpected Experimental Results

Possible Cause	Troubleshooting Steps
Degradation of the compound in solution.	1. Prepare fresh solutions of 8-Amino-7-oxononanoic acid hydrochloride for each experiment. Avoid using solutions stored for more than 24 hours, especially if stored at room temperature. ^[1] 2. If solutions must be stored, aliquot and freeze them at -20°C or -80°C and use each aliquot only once.3. Protect solutions from light by using amber vials or covering them with aluminum foil.
Incorrect concentration of the stock solution.	1. Allow the solid compound to equilibrate to room temperature in a desiccator before weighing to prevent moisture condensation. ^[1] 2. Ensure the analytical balance is properly calibrated.3. Verify the complete dissolution of the solid in the chosen solvent. Sonication may be used to aid dissolution.
Interaction with other components in the experimental medium.	1. Review the composition of your buffer or medium for any incompatible substances, such as strong oxidizing or reducing agents.2. Consider performing a control experiment with the compound in a simple, inert buffer to assess its baseline stability.

Issue 2: Poor Solubility of the Compound

Possible Cause	Troubleshooting Steps
Incorrect solvent or pH.	1. 8-Amino-7-oxononanoic acid hydrochloride is expected to be water-soluble. If solubility issues arise, ensure the water is of high purity (e.g., Milli-Q).2. The pH of the solution can affect solubility. Adjusting the pH towards a more neutral range might improve solubility if the initial solution is highly acidic or basic.
Low temperature of the solvent.	1. Ensure the solvent is at room temperature before attempting to dissolve the compound.2. Gentle warming and sonication can be used to facilitate dissolution, but be mindful of potential thermal degradation.

Stability Data (Illustrative)

Disclaimer: The following tables provide illustrative data based on general knowledge of analogous compounds. Specific stability studies for **8-Amino-7-oxononanoic acid hydrochloride** are not readily available in the public domain. Researchers should perform their own stability assessments for their specific experimental conditions.

Table 1: Illustrative pH Stability of 8-Amino-7-oxononanoic acid hydrochloride in Aqueous Solution at 25°C

pH	Incubation Time (hours)	% Remaining (Illustrative)
2.0	24	90%
5.0	24	98%
7.4	24	95%
9.0	24	85%

Table 2: Illustrative Thermal Stability of 8-Amino-7-oxononanoic acid hydrochloride in Aqueous Solution (pH 7.4)

Temperature	Incubation Time (hours)	% Remaining (Illustrative)
4°C	48	99%
25°C	48	92%
37°C	48	80%

Table 3: Illustrative Photostability of 8-Amino-7-oxononanoic acid hydrochloride in Aqueous Solution (pH 7.4) at 25°C

Light Condition	Exposure Time (hours)	% Remaining (Illustrative)
Dark (Control)	24	99%
Ambient Lab Light	24	96%
UV Light (254 nm)	24	75%

Experimental Protocols

Protocol 1: General Procedure for Preparing a Stock Solution

A general guideline for preparing a stock solution of **8-Amino-7-oxononanoic acid hydrochloride**.^[1]

- **Equilibration:** Allow the vial of solid **8-Amino-7-oxononanoic acid hydrochloride** to equilibrate to room temperature in a desiccator before opening. This prevents moisture condensation on the solid.
- **Weighing:** In a fume hood, accurately weigh the desired amount of the solid compound using a calibrated analytical balance.

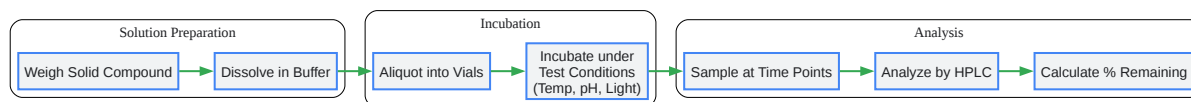
- **Dissolution:** Add the weighed solid to a volumetric flask. Add a portion of the desired solvent (e.g., high-purity water or a suitable buffer) and gently swirl or sonicate until the solid is completely dissolved.
- **Final Volume:** Once dissolved, add the solvent to the final volume and mix thoroughly.
- **Storage:** If not for immediate use, filter the solution through a 0.22 μm filter, aliquot into sterile, light-protected tubes, and store at -20°C or -80°C .

Protocol 2: Assessing the Stability in an Aqueous Buffer

This protocol outlines a general method for determining the stability of **8-Amino-7-oxononanoic acid hydrochloride** in a specific aqueous buffer.

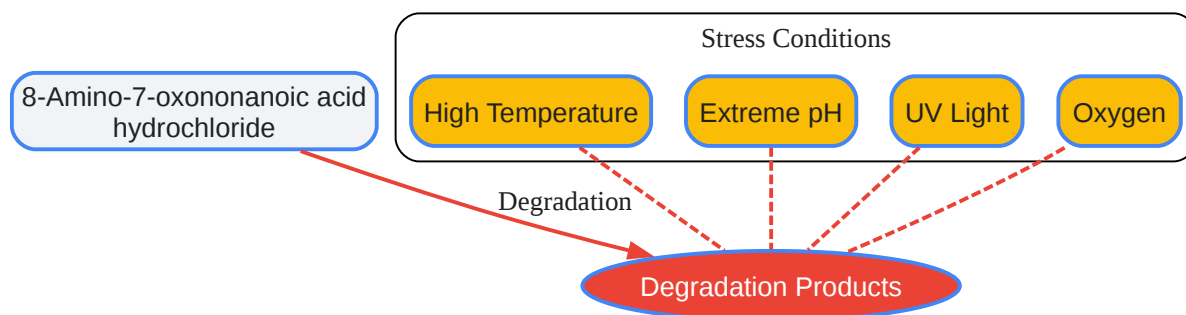
- **Solution Preparation:** Prepare a solution of the compound in the desired aqueous buffer at a known concentration (e.g., 1 mM).
- **Incubation:** Dispense aliquots of the solution into separate, sealed vials for each time point and condition to be tested (e.g., different temperatures or light exposures).
- **Time Points:** At designated time points (e.g., 0, 2, 4, 8, 12, and 24 hours), take a vial from each condition.
- **Quenching (if necessary):** If the degradation is rapid, it may be necessary to stop the reaction by, for example, flash-freezing the sample in liquid nitrogen and storing it at -80°C until analysis.
- **Analysis:** Analyze the concentration of the remaining **8-Amino-7-oxononanoic acid hydrochloride** in each sample using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or Mass Spectrometry).
- **Data Analysis:** Calculate the percentage of the compound remaining at each time point relative to the initial concentration (time 0).

Visualizations



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Caption: Workflow for assessing the stability of **8-Amino-7-oxononanoic acid hydrochloride**.



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Caption: Factors influencing the degradation of **8-Amino-7-oxononanoic acid hydrochloride**.

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